

Technical Guide: Properties and Applications of Naphthalenol Derivatives

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Compound of Interest

Compound Name: 4-Amino-7-chloronaphthalen-1-ol

Cat. No.: B11901700

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Disclaimer: The requested compound, **4-Amino-7-chloronaphthalen-1-ol**, is not a commonly recognized or commercially available chemical entity. This guide will instead provide a comprehensive overview of two closely related and frequently utilized naphthalenol derivatives: 4-Amino-1-naphthol and 4-Chloro-1-naphthol. This document is intended for researchers, scientists, and drug development professionals, offering in-depth information on their chemical properties, experimental protocols, and relevant applications.

4-Amino-1-naphthol and its Hydrochloride Salt

4-Amino-1-naphthol is a naphthalenol derivative containing an amino group at the 4-position. It is a versatile chemical intermediate, often used in the synthesis of dyes and pharmacologically active molecules.^[1] Due to its instability and tendency to oxidize, it is frequently supplied and used as its more stable hydrochloride salt.^[2]

Chemical Properties

The following table summarizes the key chemical and physical properties of 4-Amino-1-naphthol and its hydrochloride salt.

Property	4-Amino-1-naphthol	4-Amino-1-naphthol Hydrochloride
IUPAC Name	4-Aminonaphthalen-1-ol	4-Aminonaphthalen-1-ol hydrochloride
Synonyms	4-hydroxy- α -naphthylamine	-
CAS Number	2834-90-4[1][2]	5959-56-8[3][4][5]
Molecular Formula	C ₁₀ H ₉ NO[2]	C ₁₀ H ₁₀ ClNO[3]
Molecular Weight	159.18 g/mol [2]	195.65 g/mol [3][4]
Appearance	Needles[2]	White crystals[3]
Melting Point	-	273 °C (decomposes)[3][4]
Solubility	Soluble in water.[6]	Very soluble in water.[2]
Stability	Acquires a violet discoloration on storage and oxidizes to 1,4-naphthoquinone unless kept absolutely dry.[2]	More stable than the free base.

Experimental Protocols

A common method for the synthesis of 4-Amino-1-naphthol involves the reduction of an azo dye precursor.[2][7]

Materials:

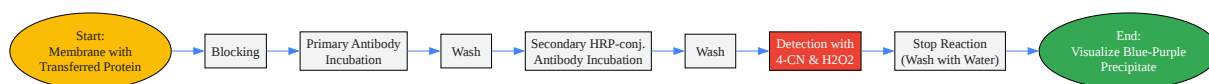
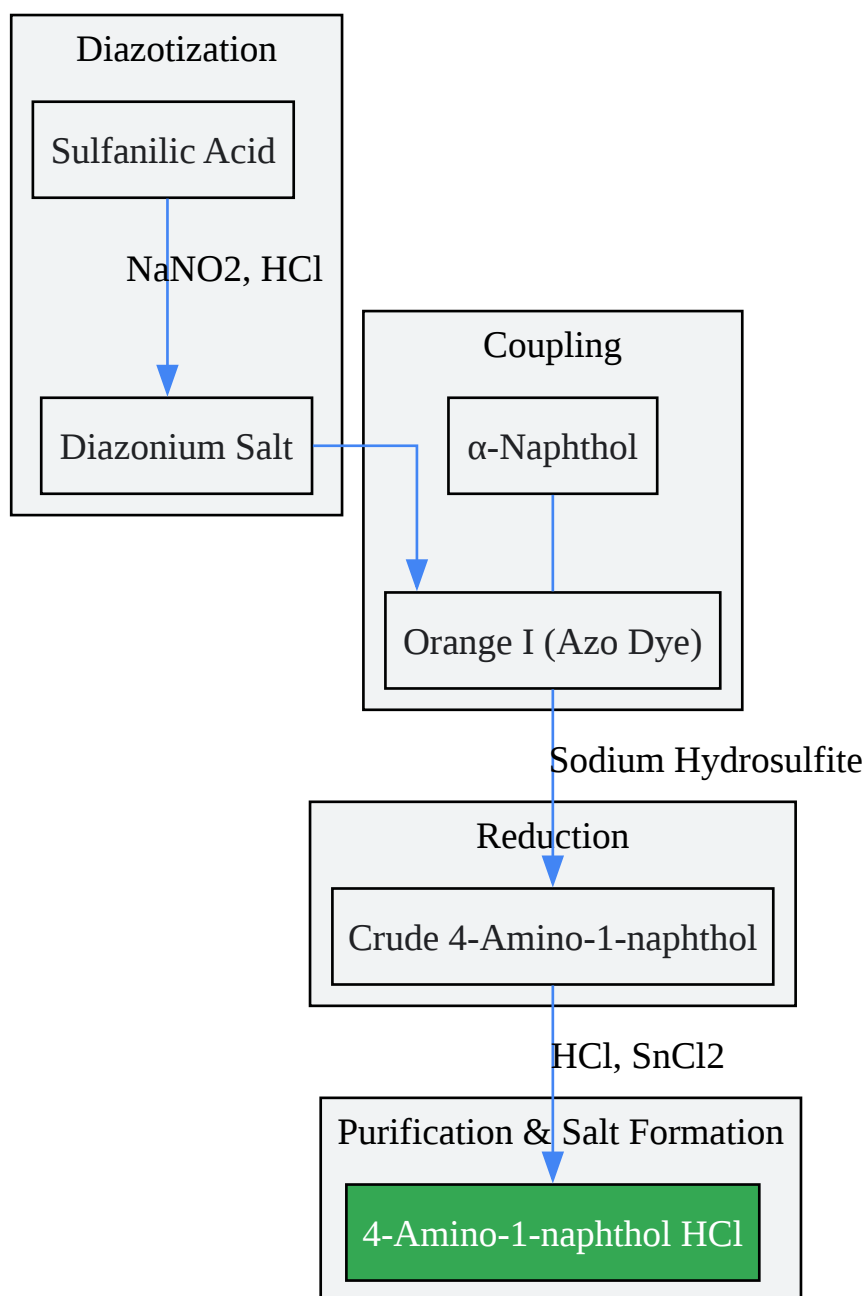
- α -Naphthol
- Sulfanilic acid dihydrate
- Sodium hydroxide
- Sodium hydrosulfite
- Stannous chloride dihydrate

- Hydrochloric acid

Procedure:

- Diazotization: Sulfanilic acid is diazotized.[\[7\]](#)
- Coupling: The resulting diazonium salt is coupled with an alkaline solution of α -naphthol at a low temperature to form the azo dye, Orange I.[\[7\]](#)
- Reduction: The dye solution is warmed, and sodium hydrosulfite is added to reduce the azo linkage, yielding crude 4-Amino-1-naphthol.[\[7\]](#)
- Purification and Salt Formation: The crude product is dissolved in a solution of hydrochloric acid and stannous chloride (to prevent oxidation). The hydrochloride salt is then crystallized by the addition of concentrated hydrochloric acid and cooling.[\[7\]](#)

A logical diagram for the synthesis of 4-Amino-1-naphthol Hydrochloride is presented below.



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References

- 1. nbinno.com [nbinno.com]
- 2. 4-Amino-1-naphthol [drugfuture.com]
- 3. chembk.com [chembk.com]
- 4. 4-Amino-1-naphthol technical grade, 90 5959-56-8 [sigmaaldrich.com]
- 5. 4-Amino-1-naphthol hydrochloride synthesis - chemicalbook [chemicalbook.com]
- 6. 4-amino-1-naphthol | 2834-90-4 [chemicalbook.com]
- 7. Organic Syntheses Procedure [orgsyn.org]
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